Technical Guide: Selectivity Profiling of 5-Aminopyridine-3-Sulfonyl Fluoride Probes

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Compound of Interest

Compound Name:	*5-Aminopyridine-3-sulfonyl fluoride*
CAS No.:	*1909327-25-8*
Cat. No.:	*B2829362*

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Executive Summary

The **5-aminopyridine-3-sulfonyl fluoride** (5-AP-3-SF) scaffold represents a "privileged" chemotype in modern covalent drug discovery. Unlike traditional electrophiles (e.g., acrylamides) that strictly target cysteine, sulfonyl fluorides (SFs) exploit Sulfur-Fluoride Exchange (SuFEx) chemistry to target "harder" nucleophiles such as Tyrosine (Tyr), Lysine (Lys), and Histidine (His).[1]

This guide details the selectivity profiling of probes built on the 5-AP-3-SF scaffold. It contrasts their performance with benzene-sulfonyl fluorides and fluorosulfates, providing a self-validating workflow for Activity-Based Protein Profiling (ABPP) to distinguish specific engagement from non-specific labeling.

Chemical Mechanism & Rationale

To profile these probes effectively, one must understand the "Latent Electrophile" hypothesis.

The Pyridine Advantage

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While benzene-sulfonyl fluorides are standard, the pyridine core in 5-AP-3-SF offers distinct electronic tuning:

- Inductive Activation: The pyridine nitrogen is electron-withdrawing, increasing the electrophilicity of the sulfur center compared to a phenyl ring. This makes the probe more reactive toward lower pKa nucleophiles (e.g., Tyrosine).
- Solubility: The pyridine nitrogen improves aqueous solubility, reducing non-specific hydrophobic aggregation often seen with lipophilic phenyl-SF probes.
- Vectorization: The 5-amino group serves as a chemically distinct attachment point for fluorophores, biotin, or diversity elements without sterically hindering the SuFEx warhead.

SuFEx Activation Mechanism

Sulfonyl fluorides are uniquely stable in plasma and aqueous buffer (unlike sulfonyl chlorides). They require protein-templated activation:

- Specific Binding: The probe binds to a pocket.
- Local Environment: A nearby basic residue (or the pyridine nitrogen itself) assists in deprotonating the target nucleophile (Tyr-OH

  Tyr-O

).
- Transition State: The fluoride leaves only when the geometry allows a concerted substitution.

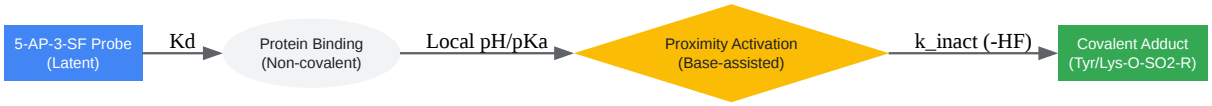

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Figure 1: The SuFEx mechanism relies on molecular recognition (Kd) to drive the covalent step (k_inact), ensuring high selectivity compared to indiscriminately reactive electrophiles.[2]

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Comparative Performance Analysis

The following table contrasts 5-AP-3-SF probes against alternative covalent warheads.

Feature	5-Aminopyridine-3-SF	Phenyl-Sulfonyl Fluoride	Aryl Fluorosulfate ($-OSO_2F$)	Acrylamide
Primary Residue	Tyr, Lys, His	Tyr, Lys, Ser	Tyr, Lys (Strict Context)	Cys (dominant)
Reactivity	High (Tunable via pyridine)	Moderate	Low (Very Latent)	High (Thiol specific)
Stability (pH 7.4)	High (>24h)	High (>24h)	Very High (>48h)	Moderate
Water Solubility	Enhanced (Pyridine N)	Low (often requires DMSO)	Low/Moderate	Variable
Selectivity Driver	Recognition + Electronic	Recognition only	Strict Proximity	Nucleophilicity (Soft)

Key Insight: Use 5-AP-3-SF when targeting non-cysteine residues in solvent-exposed areas where solubility is critical, or when "phenyl-SF" probes are too lipophilic and cause background noise. Use Fluorosulfates only for extremely conserved, deep pockets where catalytic turnover is required to activate the warhead.

Experimental Protocol: Gel-Based & MS Profiling[3]

This protocol validates target engagement and selectivity.[3][4][5][6] It is designed to be self-validating by including a "Competition Control."

Phase 1: Probe Preparation

- Probe A (Clickable): 5-AP-3-SF linked to an alkyne handle.[7]
- Probe B (Competitor): The exact same molecule without the alkyne handle (or with the SF replaced by a non-reactive group if testing mechanism).

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Phase 2: Gel-Based Screening (Validation)

- Lysate Prep: Dilute proteome (1 mg/mL) in PBS (pH 7.4). Avoid DTT (nucleophile competition).
- Incubation: Add Probe A (1–10 µM) for 1 hour at RT.
- Click Reaction: Add reporter mix:
  - Rhodamine-Azide (25 µM)
  - TCEP (1 mM)
  - TBTA (100 µM)
  - $CuSO_4$ (1 mM)
- Analysis: SDS-PAGE + Fluorescence Scanning.
- Self-Validation Step: Pre-incubate lysate with 10x excess of Probe B for 30 mins before adding Probe A. Result: Specific bands should disappear; non-specific bands remain.

Phase 3: Mass Spectrometry Profiling (ABPP)

This workflow identifies the exact residue modified.

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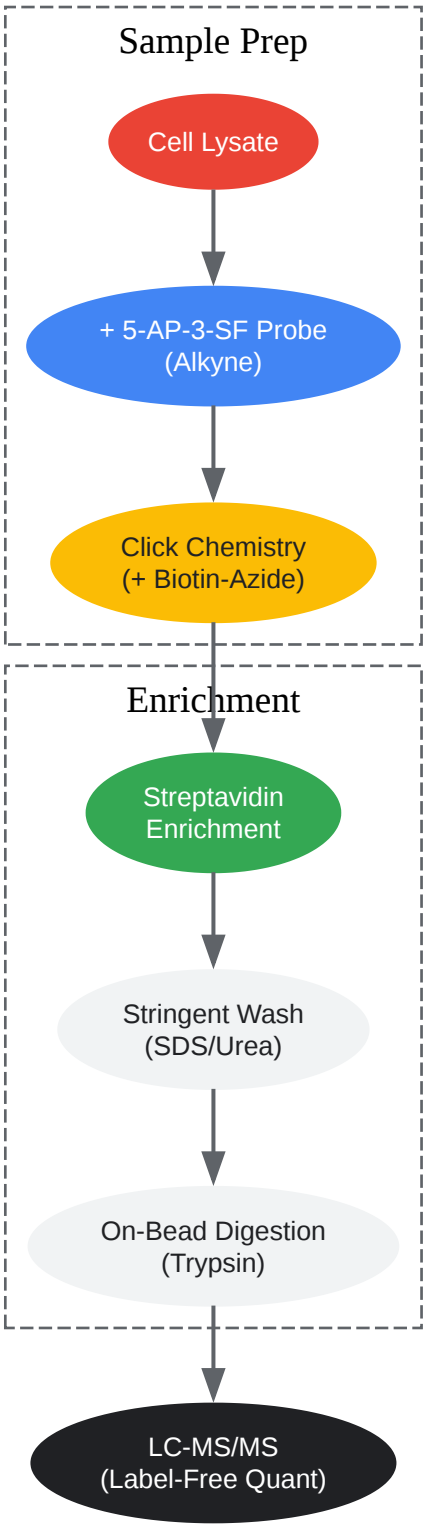

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Figure 2: The ABPP workflow utilizes biotin-enrichment to isolate only the modified peptides. Stringent washing (1% SDS) is crucial to remove non-covalent binders.

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Protocol Steps:

- Labeling: Incubate 2 mg lysate with Probe A (10 µM). Include a "DMSO only" control and a "Competitor" control (100 µM Probe B + 10 µM Probe A).
- Click Chemistry: Conjugate Biotin-Azide using CuAAC (as above).
- Precipitation: MeOH/$CHCl_3$ precipitation to remove excess probe.
- Enrichment: Resuspend protein, bind to Streptavidin-Agarose beads.
- Digestion: On-bead trypsin digestion.
- LC-MS/MS: Analyze peptides. Look for the specific mass shift of the probe adduct on Tyr/Lys residues.

Data Interpretation & Selectivity Metrics

When analyzing the MS data, use these metrics to determine if the 5-AP-3-SF probe is selective:

The Competition Ratio (R)

- R > 5: High-confidence specific target. The active site was blocked by the competitor.
- R ≈ 1: Non-specific labeling. The probe reacts regardless of competition, indicating "sticky" behavior or hyper-reactivity.

Residue Specificity

Map the modification sites.

- Success: Modifications cluster on Tyr/Lys/His within defined pockets.
- Failure: Random surface labeling of Ser/Thr or modifications on unfolded regions.

Volcano Plotting

Plot -log10(p-value) vs. log2(Fold Change) (Probe vs. DMSO).

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- Hits in the upper-right quadrant are significant targets.
- Cross-reference these hits with the Competition dataset to filter out abundant, non-specific binders (e.g., heat shock proteins).

References

- Jones, L. H. (2023). Activation-Free Sulfonyl Fluoride Probes for Fragment Screening. MDPI. [Link]
- Sharpless, K. B., et al. (2014). Sulfur(VI) Fluoride Exchange (SuFEx): Another Good Reaction for Click Chemistry.[4][8] Angewandte Chemie International Edition. [Link]
- Cravatt, B. F., et al. (2013). Chemical proteomics with sulfonyl fluoride probes reveals selective labeling of functional tyrosines in glutathione transferases.[6] Chemistry & Biology. [Link]
- Kelly, J. W., et al. (2018). Genetically Encoding Fluorosulfate-L-tyrosine To React with Lysine, Histidine, and Tyrosine via SuFEx in Proteins in Vivo.[4][8][9] Journal of the American Chemical Society. [Link]
- Doyle, A. G., et al. (2015). PyFluor: A Low-Cost, Stable, and Selective Deoxyfluorination Reagent.[5][10][11] Journal of the American Chemical Society. [Link](Note: Provides foundational chemistry on pyridine-sulfonyl fluoride reactivity).[5]

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Sources

- 1. mdpi.com [mdpi.com]
- 2. SuFEx Handle Fragment Library - Melius Organics [meliusorganics.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]

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- 4. scispace.com [scispace.com]
- 5. doyle.chem.ucla.edu [doyle.chem.ucla.edu]
- 6. Chemical proteomics with sulfonyl fluoride probes reveals selective labeling of functional tyrosines in glutathione transferases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. pnas.org [pnas.org]
- 9. pubs.acs.org [pubs.acs.org]
- 10. Data Science-Guided Development of Deoxyfluorination Reagents with Enhanced Reactivity, Practicality, and Safety - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Deoxyfluorination with 2-Pyridinesulfonyl Fluoride (PyFluor) [sigmaaldrich.com]

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